

Penthiopyrad: Application Notes and Protocols for Turfgrass Disease Management

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Compound of Interest

Compound Name: Penthiopyrad

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Introduction

Penthiopyrad is a broad-spectrum pyrazole-carboxamide fungicide belonging to the succinate dehydrogenase inhibitor (SDHI) class (FRAC Group 7).[1][2][3] It is a systemic fungicide with both preventative and curative properties, effective against a wide range of foliar and soil-borne diseases in turfgrass.[2][4] **Penthiopyrad**'s mode of action involves the inhibition of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial respiratory chain of fungi.[1][5][6] This disruption of the electron transport chain prevents the production of ATP, leading to the cessation of fungal growth and development.[1][5] This document provides detailed application notes and protocols for the use of **penthiopyrad** in turfgrass disease management research, tailored for a scientific audience.

Application Notes

Target Diseases and Efficacy

Penthiopyrad has demonstrated efficacy against a broad spectrum of turfgrass diseases, including but not limited to:

- Dollar Spot (*Clarireedia jacksonii*): Consistently provides good to excellent control.[7][8]
- Brown Patch (*Rhizoctonia solani*): Effective in managing this common disease on various turf species.[2][9][10]

- Anthracnose (*Colletotrichum cereale*): Shows strong efficacy, with a reported in vitro ED50 of 0.19 ppm against *C. cereale*.[\[1\]](#)[\[7\]](#)
- Gray Snow Mold (*Typhula incarnata*, *Typhula ishkariensis*): Used as a preventative treatment in late fall.[\[11\]](#)
- Large Patch (*Rhizoctonia solani*): Effective for control of this disease on warm-season turfgrasses.[\[7\]](#)
- Leaf Spot (*Bipolaris* and *Drechslera* spp.): Provides control of various leaf spot diseases.[\[7\]](#)
- Other Diseases: Also labeled for the control of red thread, pink patch, and powdery mildew.[\[7\]](#)

Formulations and Application Rates

Penthiopyrad is commonly available in water-dispersible granule (WDG) and suspension concentrate (SC) formulations. Application rates typically range from 0.3 to 0.5 oz of product per 1,000 sq ft (approximately 9.2 to 15.3 g/100 m²), with application intervals of 14 to 28 days, depending on the target disease and disease pressure.[\[8\]](#)[\[12\]](#) For specific experimental rates, refer to the tables in the Data Presentation section.

Resistance Management

As a site-specific mode of action fungicide (FRAC Group 7), there is a risk of resistance development in fungal populations with repeated use.[\[3\]](#) To mitigate this risk, it is crucial to:

- Rotate **penthiopyrad** with fungicides from different FRAC groups.
- Avoid sequential applications of SDHI fungicides.
- Incorporate multi-site fungicides into a rotational program.
- Follow label recommendations regarding the maximum number of applications per season.

While cross-resistance among SDHI fungicides can be complex, some studies have shown that fungal isolates resistant to one SDHI may remain sensitive to another.[\[1\]](#)[\[7\]](#)

Phytotoxicity

In published research trials, **penthiopyrad** has generally not been associated with phytotoxicity on common turfgrass species when applied according to label directions.^[13] However, it is always recommended to test the product on a small area before large-scale application, especially on new or sensitive turfgrass cultivars or under stressful environmental conditions.

Experimental Protocols

The following are generalized protocols for conducting field and laboratory experiments to evaluate the efficacy of **penthiopyrad** for turfgrass disease management. These protocols are synthesized from common practices in turfgrass pathology research.

Field Efficacy Trial Protocol

- Plot Establishment and Maintenance:
 - Turfgrass Species and Cultivar: Select a turfgrass species and cultivar known to be susceptible to the target disease (e.g., 'Penncross' creeping bentgrass for dollar spot).
 - Plot Size: Establish small, replicated plots, typically ranging from 9 to 30 sq ft (e.g., 3 ft x 5 ft or 1 m x 2 m), with buffer zones between plots to prevent spray drift.
 - Maintenance: Maintain the turf under conditions conducive to the specific disease being studied. This includes appropriate mowing height (e.g., 0.125 to 0.5 inches for putting green or fairway conditions), fertilization, and irrigation. Record all maintenance practices.^[14]
- Inoculation (if applicable):
 - For diseases that may not appear uniformly, artificial inoculation may be necessary to ensure consistent disease pressure.
 - Inoculum Preparation: Grow the pathogen on a suitable substrate (e.g., autoclaved grain or potato dextrose agar).
 - Application: Distribute the inoculum evenly over the plot area. The timing of inoculation should be such that environmental conditions are favorable for infection and disease

development.

- Fungicide Application:
 - Timing: Apply fungicides preventatively (before the onset of symptoms) or curatively (after symptoms appear), depending on the experimental objectives.
 - Equipment: Use a calibrated CO₂-pressurized backpack sprayer with a boom and appropriate nozzles (e.g., TeeJet 8004VS flat-fan nozzles) to ensure uniform coverage.[\[14\]](#)
 - Application Volume: Apply in a water volume of 1.5 to 2.0 gallons per 1,000 sq ft (approximately 60 to 80 ml/m²).[\[14\]](#)
 - Treatments: Include a non-treated control and a standard fungicide control for comparison.
- Disease Assessment:
 - Rating Scale: Visually assess disease severity as a percentage of the plot area affected or by counting the number of infection centers (for diseases like dollar spot).[\[15\]](#)
 - Turf Quality: Rate overall turfgrass quality on a scale of 1 to 9, where 1 is dead turf, 9 is perfect turf, and 6 is considered minimally acceptable.[\[16\]](#)[\[17\]](#)[\[18\]](#)
 - Frequency: Conduct ratings at regular intervals (e.g., weekly or bi-weekly) throughout the trial period.
- Data Analysis:
 - Calculate the Area Under the Disease Progress Curve (AUDPC) from the disease severity ratings to provide a quantitative measure of disease development over time.[\[15\]](#)[\[19\]](#)
 - Subject the data to Analysis of Variance (ANOVA) and use a mean separation test (e.g., Fisher's LSD or Tukey's HSD) to determine significant differences between treatments.

In Vitro Fungicide Sensitivity Assay

- Isolate Preparation: Obtain pure cultures of the target fungal pathogen.

- Fungicide-Amended Media:
 - Prepare a stock solution of technical-grade **penthiopyrad** in a suitable solvent (e.g., acetone or dimethyl sulfoxide).
 - Amend a suitable growth medium (e.g., potato dextrose agar) with serial dilutions of the **penthiopyrad** stock solution to achieve a range of final concentrations.
 - Include a control medium with the solvent only.
- Inoculation: Place a mycelial plug of a uniform size from the actively growing margin of a fungal culture onto the center of each fungicide-amended and control plate.
- Incubation: Incubate the plates at the optimal temperature for the growth of the target fungus.
- Data Collection:
 - Measure the radial growth of the fungal colony in two perpendicular directions at regular intervals.
 - Calculate the percent inhibition of mycelial growth for each fungicide concentration relative to the control.
- Data Analysis:
 - Determine the effective concentration that inhibits 50% of mycelial growth (EC50) by performing a probit or log-logistic regression analysis of the dose-response data.

Data Presentation

The following tables summarize quantitative data on the application and efficacy of **penthiopyrad** for the management of key turfgrass diseases.

Table 1: **Penthiopyrad** Application Rates and Intervals for Common Turfgrass Diseases

| Disease | Causal Organism | Application Rate (oz/1,000 sq ft) | Application Interval (days) |
|----------------|------------------------|--------------------------------------|--------------------------------|
| Dollar Spot | Clarireedia jacksonii | 0.3 - 0.5 | 14 - 28 |
| Brown Patch | Rhizoctonia solani | 0.3 - 0.5 | 14 - 21 |
| Anthracnose | Colletotrichum cereale | 0.3 - 0.5 | 14 - 28 |
| Gray Snow Mold | Typhula spp. | 0.5 | One application in late fall |

Data compiled from various extension publications and product labels.[\[7\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)

Table 2: Summary of **Penthiopyrad** Efficacy Data from Research Trials

| Disease | Turfgrass Species | Efficacy Measurement | Result | Reference |
|-------------|--------------------|----------------------------|--|---|
| Anthracnose | - | In vitro ED50 | 0.19 ppm | [1] [7] |
| Dollar Spot | Creeping Bentgrass | AUDPC | Significantly lower than non-treated control | [19] |
| Brown Patch | Tall Fescue | Disease Severity (%) | Significantly lower than non-treated control | [20] |
| Dollar Spot | Creeping Bentgrass | Mycelial Growth Inhibition | 61.6% | [21] |

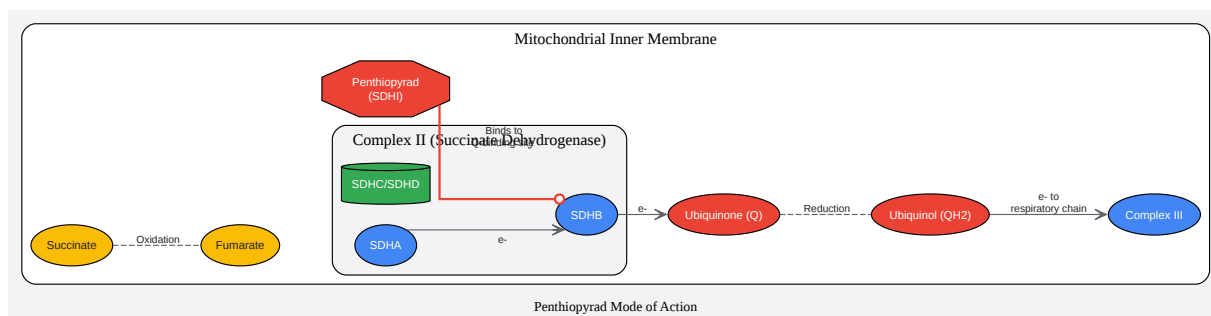
Table 3: Turfgrass Quality Ratings from a Field Trial with **Penthiopyrad**

| Treatment | Rating Date 1 (1-9 scale) | Rating Date 2 (1-9 scale) | Rating Date 3 (1-9 scale) |
|-----------------------------------|---------------------------|---------------------------|---------------------------|
| Non-treated Control | 4.5 | 3.8 | 4.2 |
| Penthiopyrad (0.4 oz/1,000 sq ft) | 7.5 | 8.0 | 7.8 |
| Standard Fungicide | 7.2 | 7.5 | 7.6 |

Hypothetical data for illustrative purposes, based on typical results from fungicide efficacy trials. The 1-9 scale is a standard in turfgrass evaluation, where 1=dead turf, 9=perfect turf, and 6 is minimally acceptable.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Visualizations

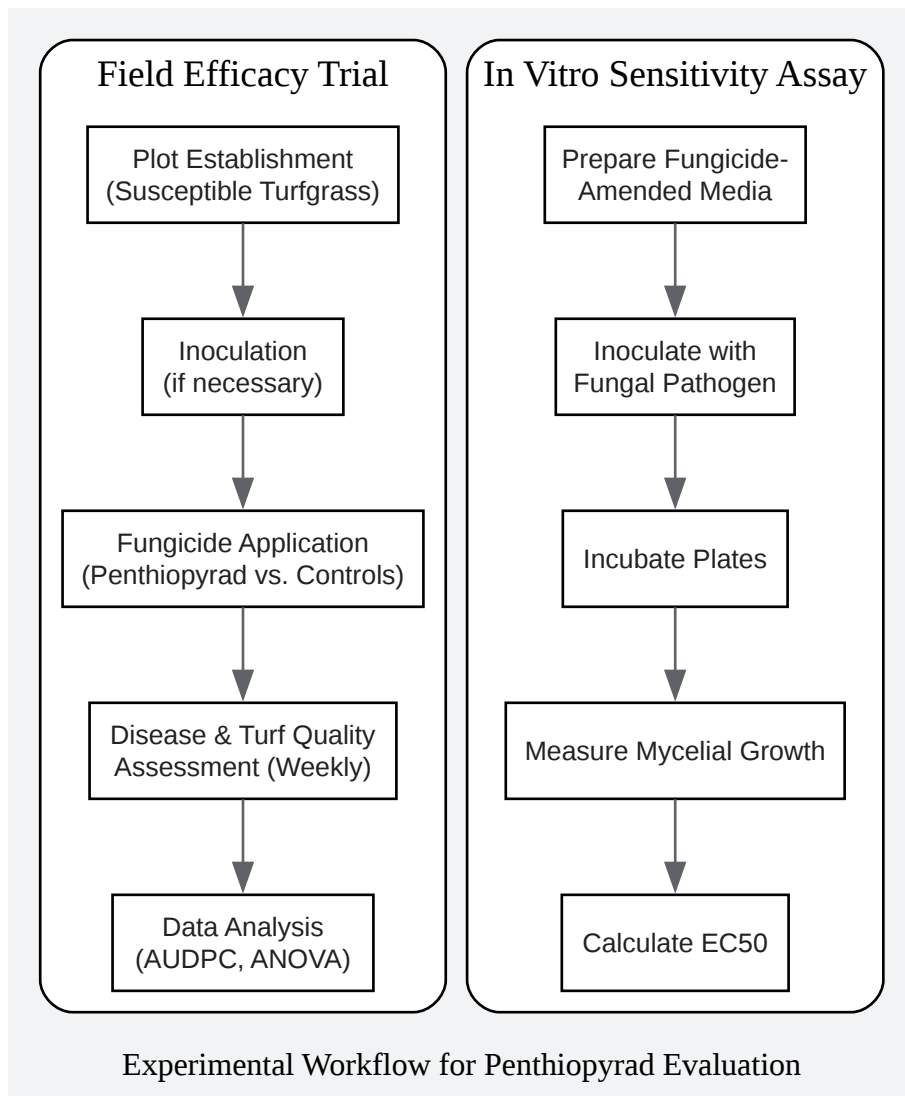
Signaling Pathway



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Caption: **Penthiopyrad** inhibits fungal respiration by blocking the Q-binding site of Complex II.

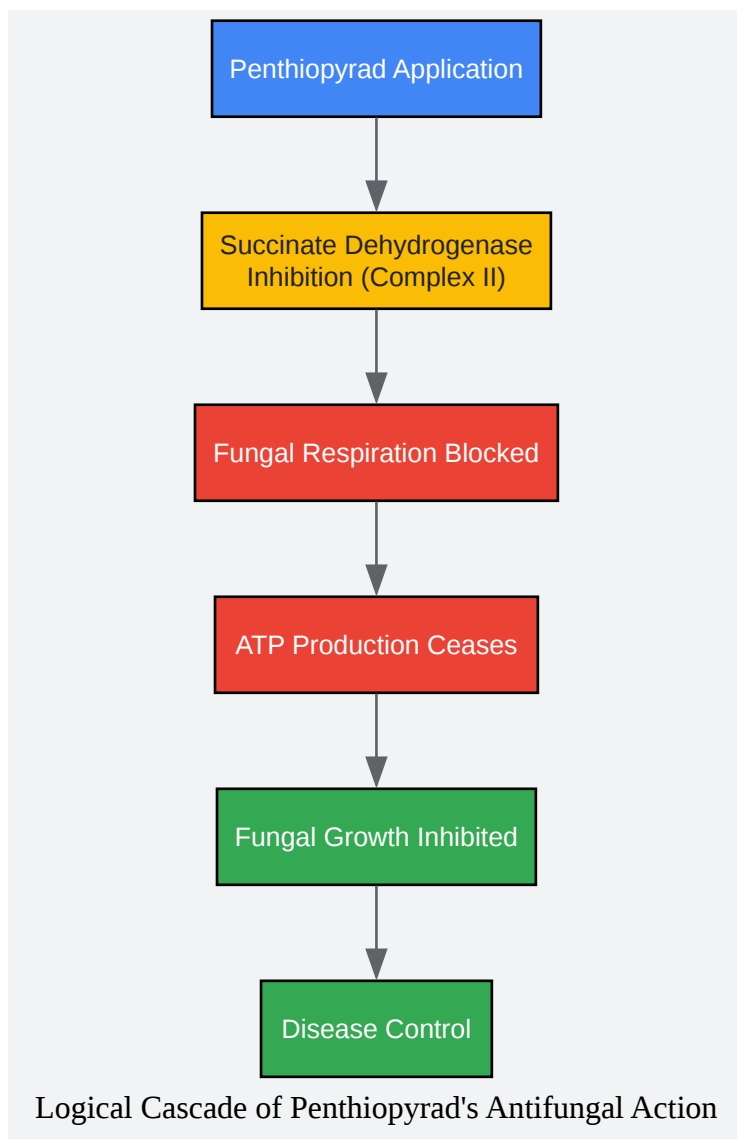
Experimental Workflow



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Caption: Workflow for evaluating **penthiopyrad** efficacy in field and lab settings.

Logical Relationship



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Caption: The cascade of events from **penthiopyrad** application to turfgrass disease control.

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